

A Comparative Guide to Ametryn and Atrazine for Broadleaf Weed Control

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Compound of Interest

Compound Name: Ametryn-acetic acid

Cat. No.: B12365213

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Introduction

Ametryn and atrazine are selective, systemic herbicides belonging to the triazine chemical class. Both are widely utilized in agriculture for the control of annual broadleaf weeds and some grasses in various crops, including sugarcane, corn, pineapple, and bananas.^{[1][2]} Their primary mode of action is the inhibition of photosynthesis.^{[1][3][4]} Due to their similar mechanisms and overlapping weed control spectrums, they are often used interchangeably or in combination to enhance efficacy and manage a broader range of weed species. This guide provides a detailed comparison of their efficacy, supported by experimental data, and outlines the methodologies used in their evaluation.

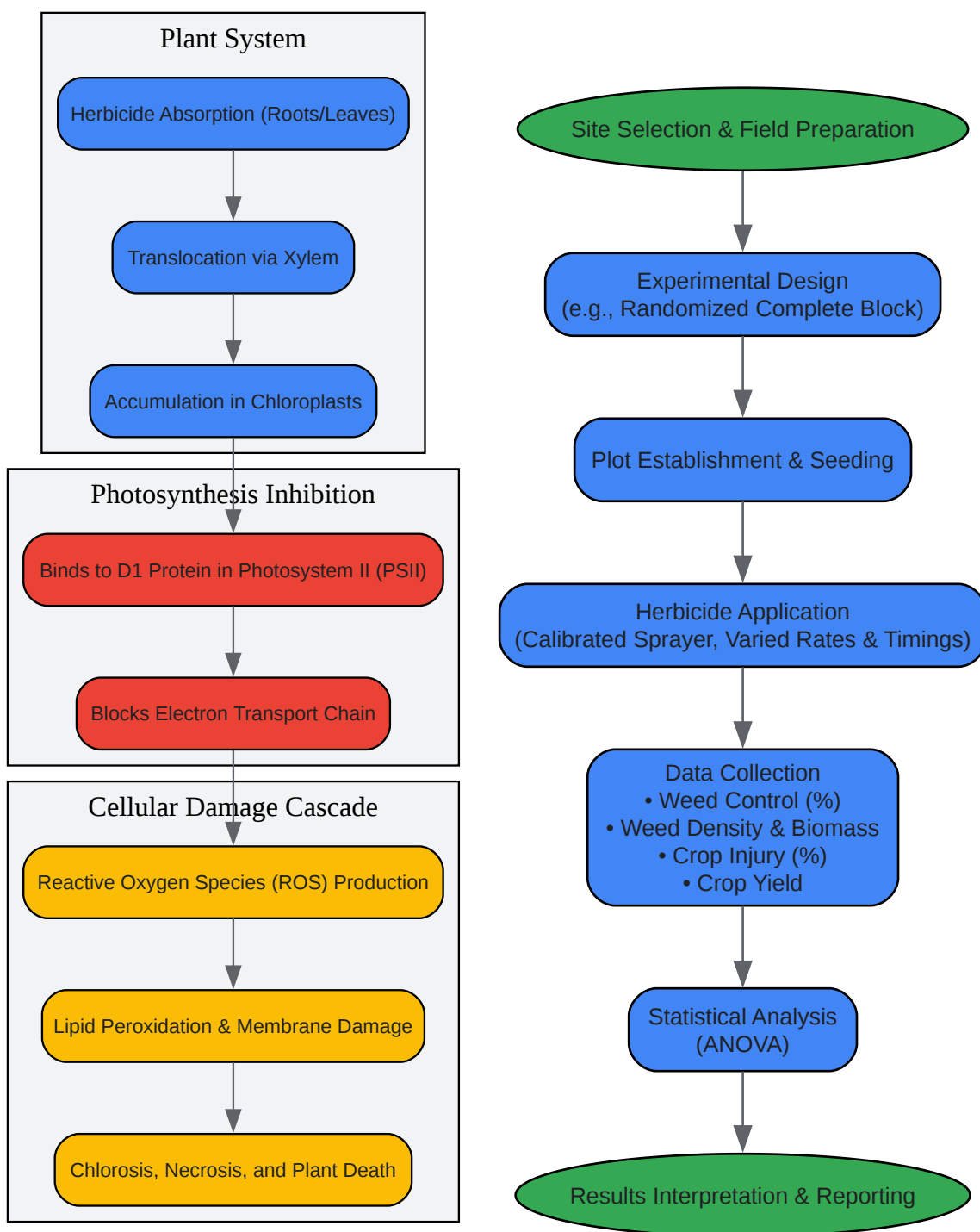
Mechanism of Action: Photosystem II Inhibition

Both ametryn and atrazine function as Photosystem II (PSII) inhibitors, placing them in the HRAC Group 5. They are absorbed by the roots and leaves of susceptible plants and translocated upward through the xylem to the apical meristems and leaves.

Once inside the chloroplasts, they interfere with the electron transport chain in photosynthesis. Specifically, they bind to the D1 protein within the Photosystem II complex, blocking the binding

site for plastoquinone. This blockage halts electron flow, which leads to a cascade of destructive events:

- **Inhibited ATP and NADPH Production:** The disruption of electron transport prevents the production of ATP and NADPH, which are essential energy carriers for carbon fixation.
- **Oxidative Stress:** The excess energy absorbed by chlorophyll is transferred to oxygen, generating highly reactive oxygen species (ROS) such as superoxide radicals.
- **Cellular Damage:** These ROS molecules cause rapid lipid peroxidation, destroying cell membranes and leading to chlorophyll degradation, leaf chlorosis, and ultimately, plant death.



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